

# Safeguarding Your Laboratory: Proper Disposal of Glycine-13C2,15N,d2

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## Compound of Interest

Compound Name: Glycine-13C2,15N,d2

Cat. No.: B12056177

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For researchers and professionals in drug development, the meticulous management of isotopically labeled compounds is paramount for laboratory safety and environmental stewardship. This guide provides immediate and essential procedures for the proper disposal of **Glycine-13C2,15N,d2**, ensuring compliance and minimizing risk.

## Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to handle **Glycine-13C2,15N,d2** with appropriate care. Although not classified as a hazardous substance for transport, it may be harmful if inhaled, ingested, or absorbed through the skin, and can cause irritation to the eyes and respiratory tract.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves.
- **Eye Protection:** Use safety glasses with side shields or chemical safety goggles.
- **Lab Coat:** A standard lab coat is required to protect clothing and skin.
- **Respiratory Protection:** In case of dust formation, a NIOSH-approved respirator is recommended.

## Step-by-Step Disposal Procedure

The disposal of **Glycine-13C2,15N,d2** must adhere to federal, state, and local environmental regulations. The primary method involves engaging a licensed professional waste disposal service.

- Waste Identification and Segregation:
  - Clearly label all waste containing **Glycine-13C2,15N,d2**.
  - Segregate solid waste (unused product, contaminated consumables) from liquid waste (solutions containing the compound). Do not mix with other chemical waste streams unless permitted by your institution's Environmental Health and Safety (EHS) office.
- Solid Waste Containment:
  - Collect unused or waste **Glycine-13C2,15N,d2** in a designated, sealed, and clearly labeled container.
  - Place all contaminated disposable materials, such as pipette tips, gloves, and bench paper, into a separate, clearly labeled hazardous waste container.
- Liquid Waste Containment:
  - Collect solutions containing **Glycine-13C2,15N,d2** in a compatible, leak-proof container.
  - Ensure the container is clearly labeled with the chemical name and approximate concentration.
- Spill Management:
  - In case of a spill, avoid dust formation.
  - Mechanically sweep up the solid material (e.g., with a shovel or scoop) and place it into a suitable, labeled container for disposal.
  - Clean the spill area thoroughly.
- Storage of Waste:

- Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Ensure containers are tightly closed to prevent leaks.
- Arranging for Disposal:
  - Contact your institution's EHS office or a licensed professional waste disposal service to arrange for pickup and disposal.
  - Provide all necessary documentation, including the Safety Data Sheet (SDS), to the disposal service.

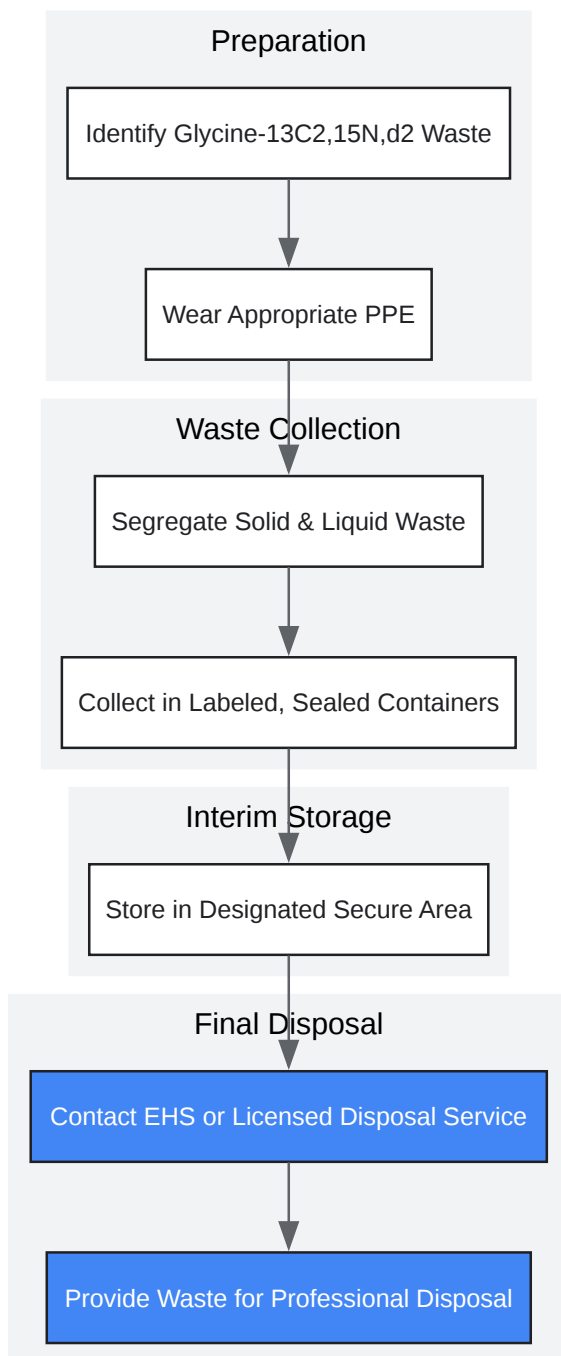
Crucially, do not discharge **Glycine-13C2,15N,d2** into drains or the environment.

## Key Disposal and Safety Information

Parameter	Guideline	Source
Disposal Method	Contact a licensed professional waste disposal service.	[1]
Environmental Precautions	Do not let product enter drains. Dispose of as unused product.	[1]
Spill Containment	Take up mechanically (sweeping, shoveling) and collect in a suitable container for disposal.	[1]
Waste Regulations	Dispose of in accordance with Federal, State, and local environmental control regulations.	[1]
Personal Protective Equipment	Use personal protective equipment. Avoid dust formation.	[1]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$** .

Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$  Disposal Workflow

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## References

- 1. isotope.com [isotope.com]
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